Technical Deep Dive: Aminooxy-PEG3-bromide hydrobromide

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Compound of Interest

Compound Name:	*Aminooxy-PEG3-bromide (hydrobromide)*
Cat. No.:	*B14859199*

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CAS: 1895922-73-2 (Analogue Reference) | Class: Heterobifunctional PEG Linker[1]

Executive Summary

Aminooxy-PEG3-bromide hydrobromide is a high-precision heterobifunctional crosslinker designed for the synthesis of proteolysis-targeting chimeras (PROTACs), antibody-drug conjugates (ADCs), and surface-functionalized biomaterials. Its architecture features two distinct chemically reactive termini separated by a hydrophilic polyethylene glycol (PEG) spacer.

The Aminooxy ($–O–NH_2$) terminus exhibits exceptional chemoselectivity for carbonyls (aldehydes/ketones), forming hydrolytically stable oxime linkages.[2][3] The Bromide (–Br) terminus serves as an electrophilic alkylating agent, susceptible to nucleophilic substitution (S_n2) by thiols, phenols, or amines. This dual-reactivity profile allows for the modular assembly of complex conjugate systems without the need for orthogonal deprotection steps often required by Boc- or Fmoc-protected linkers.

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Chemical Architecture & Physicochemical Properties[4]

The molecule is built upon a PEG3 (triethylene glycol) scaffold, which imparts water solubility and reduces the aggregation of hydrophobic payloads.

Table 1: Physicochemical Profile

Property	Specification
Chemical Name	Aminooxy-PEG3-bromide hydrobromide
CAS Reference	1895922-73-2 (Often cited for HCl salt analogue)
Molecular Formula	$C_8H_{19}Br_2NO_4$ (Hydrobromide salt)
Reactive Group A	Aminooxy (–O–NH_2[1][4][5][6][7][8][9][10]·HBr)
Reactive Group B	Primary Alkyl Bromide (–CH_2–Br)
Spacer	PEG3 (Triethylene glycol)
Solubility	DMSO, DMF, Water (pH dependent), Methanol
Storage	-20°C, Hygroscopic, Light Sensitive

Mechanistic Profiling

The Aminooxy Terminus: Oxime Ligation

The aminooxy group is a "super-nucleophile" due to the alpha-effect, where the adjacent oxygen atom's lone pair increases the nucleophilicity of the nitrogen.

- Reaction: Condensation with aldehydes or ketones.[11][12][13]
- Product: Oxime ether (R–O–N=C<).
- Stability: Unlike hydrazones (which are susceptible to hydrolysis), oxime bonds are thermodynamically stable and kinetically inert under physiological conditions [1].

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- Catalysis: The reaction rate is significantly enhanced by aniline or m-phenylenediamine (mPDA) via nucleophilic catalysis, forming a highly reactive Schiff base intermediate [2].

The Bromide Terminus: Nucleophilic Substitution

The primary alkyl bromide acts as a leaving group in S_n2 reactions.

- Reactivity Order: Thiolates (RS^-) > Phenolates (ArO^-) > Amines (RNH_2).
- Selectivity: In the presence of weak bases (e.g., K_2CO_3), the bromide can be selectively displaced by phenols or thiols while the aminooxy group (protonated as HBr salt) remains protected or less reactive, provided pH is controlled.

Strategic Applications in Drug Discovery

PROTAC Linker Design

This linker is ideal for "Library-First" PROTAC synthesis.

- Step 1 (Alkylation): The bromide end is reacted with an E3 ligase ligand (e.g., a Thalidomide derivative with a phenolic hydroxyl) or a Target Protein ligand.
- Step 2 (Ligation): The resulting intermediate, now bearing a free aminooxy tail, is reacted with a library of aldehyde-tagged ligands to rapidly screen for optimal linker length and degradation efficiency.

Surface Functionalization

The bromide end can be used to anchor the linker to thiol-coated surfaces (e.g., gold nanoparticles) or cysteine-rich proteins, exposing the aminooxy group for subsequent "click-like" capture of glycosylated proteins (via periodate oxidation of sialic acids).

Experimental Framework

Protocol A: Selective Alkylation of Phenolic Ligands (Bromide Displacement)

Use this protocol to attach the linker to a drug scaffold containing a phenol group.

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Reagents:

- Ligand (Phenol-containing)
- Aminooxy-PEG3-bromide hydrobromide[10]
- Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3)
- Solvent: Anhydrous DMF or DMSO

Step-by-Step:

- Activation: Dissolve the phenolic ligand (1.0 eq) in anhydrous DMF (0.1 M). Add K_2CO_3 (1.5 eq) and stir at Room Temperature (RT) for 15 minutes to generate the phenolate anion.
- Addition: Add Aminooxy-PEG3-bromide hydrobromide (1.2 eq) dissolved in minimal DMF.
  - Note: The aminooxy group is supplied as a salt (HBr).[7] The base (K_2CO_3) will eventually deprotonate it, but the phenolate is a stronger nucleophile than the neutral aminooxy nitrogen towards the alkyl bromide, favoring O-alkylation over N-alkylation.
- Reaction: Stir at 40–60°C for 2–4 hours. Monitor by LC-MS for the consumption of the phenol.
- Quench & Purification: Dilute with water/brine and extract with Ethyl Acetate. If the product is water-soluble, purify directly via preparative HPLC (C18 column, Water/Acetonitrile gradient + 0.1% TFA).

Protocol B: Oxime Ligation (Aminooxy Conjugation)

Use this protocol to conjugate the linker-ligand intermediate to an aldehyde-tagged biomolecule.

Reagents:

- Aminooxy-functionalized Ligand (from Protocol A)[1][6]
- Target Molecule (Aldehyde/Ketone containing)[2][11][13][14][15]

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- Catalyst: Aniline (100 mM stock in DMSO)
- Buffer: 0.1 M Acetate Buffer (pH 4.5) or PBS (pH 6.5)

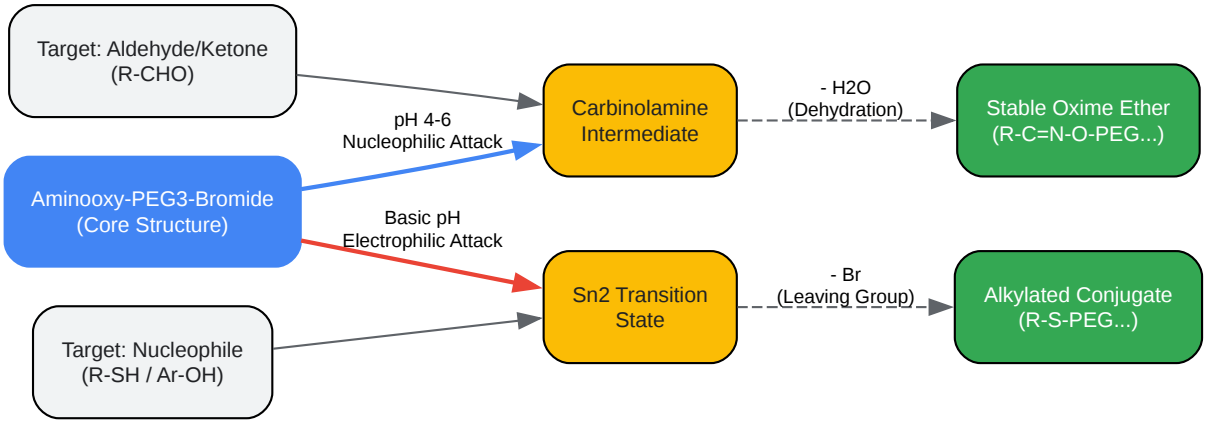
Step-by-Step:

- Preparation: Dissolve the Target Molecule in Buffer (pH 4.5 is optimal for uncatalyzed; pH 6.5 requires catalyst).
- Mixing: Add the Aminooxy-functionalized Ligand (1.5–5.0 eq depending on steric hindrance).
- Catalysis (Optional but Recommended): Add Aniline to a final concentration of 10–100 mM.
- Incubation: Agitate at RT for 2–16 hours.
- Validation: Monitor the formation of the oxime bond (shift in HPLC retention time, mass increase of +Ligand -H_2O).

Visualization & Logic Flows

Diagram 1: Dual-Mechanistic Reactivity Map

This diagram illustrates the divergent reactivity pathways of the Aminooxy and Bromide termini.



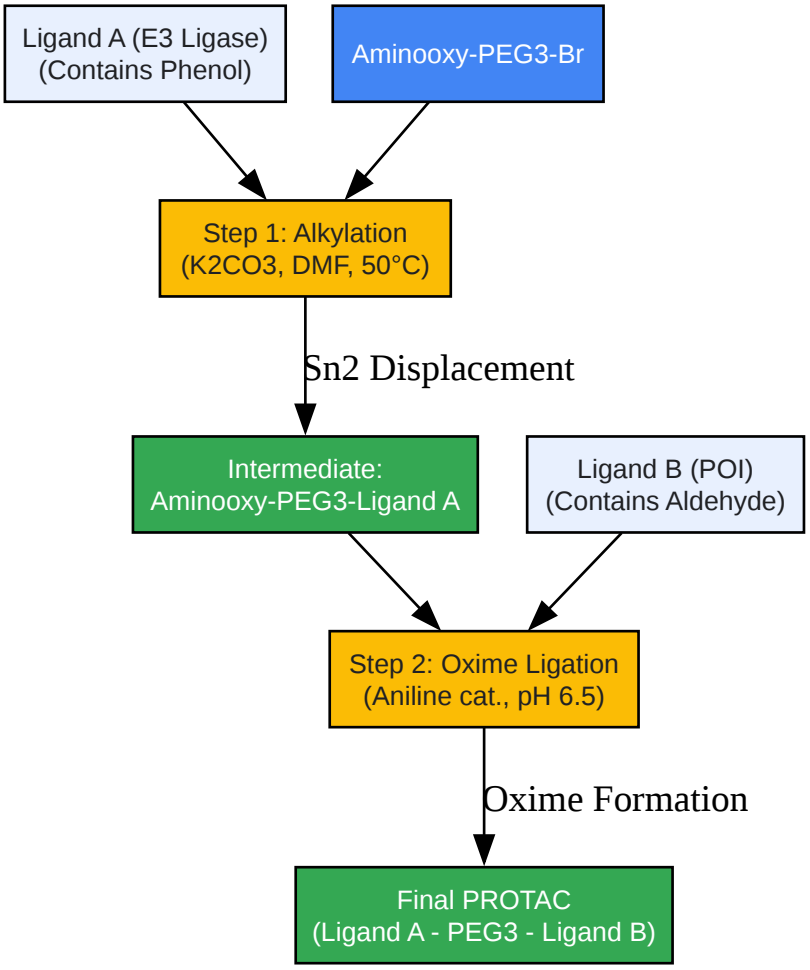
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Caption: Divergent reaction pathways: The Aminooxy terminus undergoes condensation (left), while the Bromide terminus undergoes nucleophilic substitution (right).

Diagram 2: PROTAC Synthesis Workflow

A logical flow for assembling a PROTAC using this linker.



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Caption: Step-wise assembly of a PROTAC molecule utilizing the orthogonality of bromide displacement and oxime ligation.

Quality Control & Handling

Storage and Stability[4][5][10][11][17]

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- Hygroscopicity: The hydrobromide salt is hygroscopic. Store under inert gas (Nitrogen/Argon) in a desiccator at -20°C.
- Light Sensitivity: Alkyl bromides can degrade under UV/visible light. Use amber vials.
- Shelf Life: 12 months if stored correctly. Hydrolysis of the bromide can occur if exposed to moisture at room temperature.

Analytical Verification

- 1H NMR (DMSO-d6): Look for the characteristic PEG backbone signals (3.5–3.6 ppm), the triplet for $–CH_2–Br$ (~3.7 ppm), and the triplet for $–CH_2–O–NH_2$ (~4.1 ppm).
- Mass Spectrometry: In ESI+, expect the $[M+H]^+$ peak. Note the characteristic isotopic pattern of Bromine ($^{79}Br/^{81}Br$) appearing as a 1:1 doublet separated by 2 mass units.

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- To cite this document: BenchChem. [Technical Deep Dive: Aminooxy-PEG3-bromide hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14859199/docs#technical-deep-dive-aminooxy-peg3-bromide-hydrobromide]

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